

Application Note: IRDye 700DX - Key Pharmacokinetic & Biodistribution Data

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Irdye 700DX

CAS No.: 916821-46-0

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The quantitative data below summarizes findings from a study that determined the concentration of **IRDye 700DX** and the targeting agent ABY-029 in various mouse tissues at 24 hours post-injection [1].

Table 1: Tissue Biodistribution of IRDye 700DX and ABY-029 (24 Hours Post-Injection) [1]

Tissue	IRDye 700DX (nmol/g)	ABY-029 (nmol/g)
Blood	0.11 ± 0.02	0.13 ± 0.03
Liver	1.02 ± 0.39	1.52 ± 0.69
Spleen	0.72 ± 0.16	1.01 ± 0.22
Kidney	14.85 ± 4.67	33.88 ± 6.26
Tumor	0.31 ± 0.08	0.87 ± 0.25
Skin	0.12 ± 0.03	0.16 ± 0.03
Muscle	0.07 ± 0.02	0.09 ± 0.02
Bone	0.11 ± 0.02	0.14 ± 0.03
Lung	0.33 ± 0.08	0.45 ± 0.11

Tissue	IRDye 700DX (nmol/g)	ABY-029 (nmol/g)
Heart	0.13 ± 0.03	0.17 ± 0.04
Brain	0.02 ± 0.01	0.02 ± 0.00

Key Pharmacokinetic Insights:

- **High Renal Clearance:** The very high concentration of both dyes in the kidneys indicates that they are primarily cleared through the renal system [1].
- **Specific Tumor Uptake:** The higher concentration of the EGFR-targeted ABY-029 in tumor tissue compared to the untargeted **IRDye 700DX** demonstrates specific receptor-mediated accumulation [1].
- **Low Background Signal:** Low concentrations in muscle, skin, and brain suggest favorable clearance from non-target tissues, which is beneficial for achieving high signal-to-noise ratios in imaging [1].
- **Assay Sensitivity:** The Lower Limit of Quantification (LLOQ) for the biodistribution assay was determined to be < 0.4 nM for **IRDye 700DX**, confirming the method's sensitivity for pharmacokinetic studies [1].

Experimental Protocols

Protocol 1: Conjugating **IRDye 700DX** to an Antibody

This protocol is adapted from multiple studies that conjugated IR700 to antibodies like trastuzumab and panitumumab for in vivo use [2] [3].

Reagents:

- Monoclonal Antibody (mAb) of interest (e.g., panitumumab, trastuzumab)
- **IRDye 700DX** NHS ester (LI-COR Biosciences)
- Purification buffer: e.g., Phosphate-Buffered Saline (PBS), pH 7.4
- Conjugation buffer: 0.1 mol/L Na₂HPO₄, pH 8.6
- DMSO (anhydrous)
- Purification column (e.g., Sephadex G25, PD-10)

Procedure:

- **Preparation:** Dialyze the antibody into the conjugation buffer (0.1 mol/L Na₂HPO₄, pH 8.6) to remove interfering amines like Tris or glycine.
- **Reaction:** Incubate the antibody (1 mg, 6.8 nmol) with **IRDye 700DX** NHS ester (approximately 60-67 µg, 30-34 nmol) in a molar ratio of about 1:5 (antibody:dye). The dye should be first dissolved in a minimal volume of DMSO before adding to the reaction mixture. The total reaction volume is adjusted with conjugation buffer.
- **Incubation:** React for 1 hour at room temperature, protected from light.
- **Purification:** Purify the reaction mixture using a size-exclusion column (e.g., Sephadex G25) equilibrated with PBS to remove unreacted dye.
- **Characterization:**
 - Determine the protein concentration using a protein assay kit (e.g., Coomassie Plus).
 - Measure the dye concentration by absorbance at 689 nm (molar extinction coefficient for IR700 is ~165,000 M⁻¹cm⁻¹).
 - Calculate the average number of dye molecules per antibody (Degree of Labeling, DOL). A DOL of 2-4 is typically targeted [2].
 - Confirm conjugation and purity by SDS-PAGE.

Protocol 2: Assessing Pharmacokinetics and Biodistribution via Fluorescence Imaging

This protocol details a method for quantifying dye concentration in blood and tissues using wide-field fluorescence imaging of samples in glass capillary tubes, which standardizes path length and improves accuracy [1].

Reagents & Equipment:

- Mice administered with **IRDye 700DX** (or conjugate)
- Glass borosilicate capillary tubes
- Wide-field fluorescence imaging system
- Tissue homogenizer
- Heparinized capillary tubes for blood collection

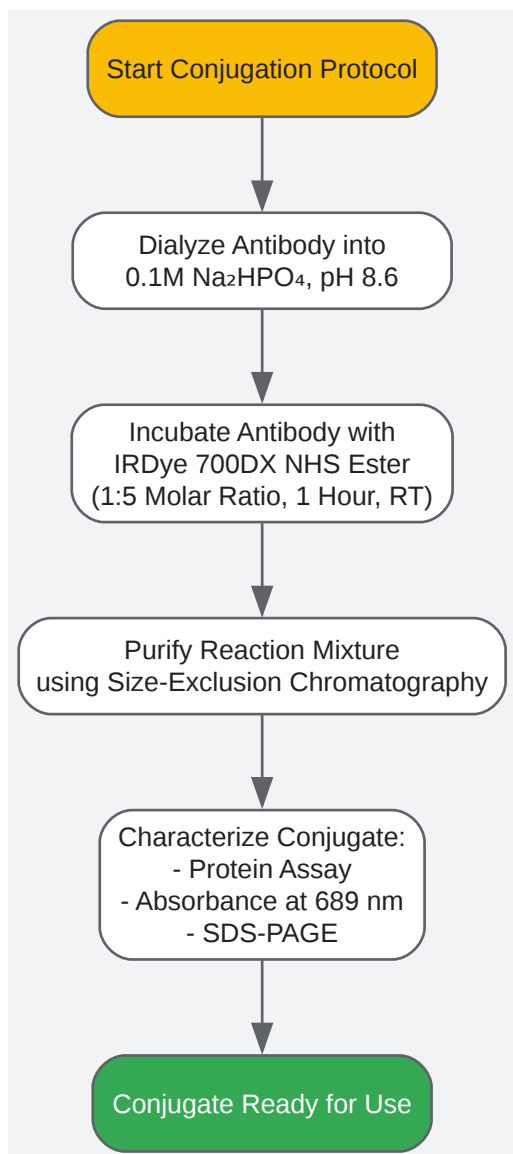
Procedure:

- **Sample Collection:**
 - Collect blood samples at multiple time points (e.g., 5, 15, 30 min, 1, 2, 4, 8, 24, 48 h) post-injection via retro-orbital bleed or tail vein.
 - At the terminal time point (e.g., 24h), euthanize the animal and harvest tissues of interest (e.g., tumor, liver, spleen, kidney, muscle).

- **Sample Preparation:**
 - **Blood:** Place whole blood directly into capillary tubes.
 - **Tissues:** Homogenize tissues in PBS and transfer the homogenate into capillary tubes.
- **Imaging and Calibration:**
 - Image the capillary tubes containing samples using the fluorescence imaging system.
 - Use **tissue-specific calibration curves** generated by spiking known concentrations of **IRDye 700DX** into naive whole blood or tissue homogenates. This step is critical for accurate concentration recovery as optical properties differ between tissues [1].
- **Data Analysis:**
 - Convert the measured fluorescence intensity to concentration (nM or nmol/g) using the tissue-specific calibration curves.
 - Plot concentration versus time to generate pharmacokinetic curves for blood.
 - Use biodistribution data to calculate % Injected Dose per Gram of tissue (%ID/g).

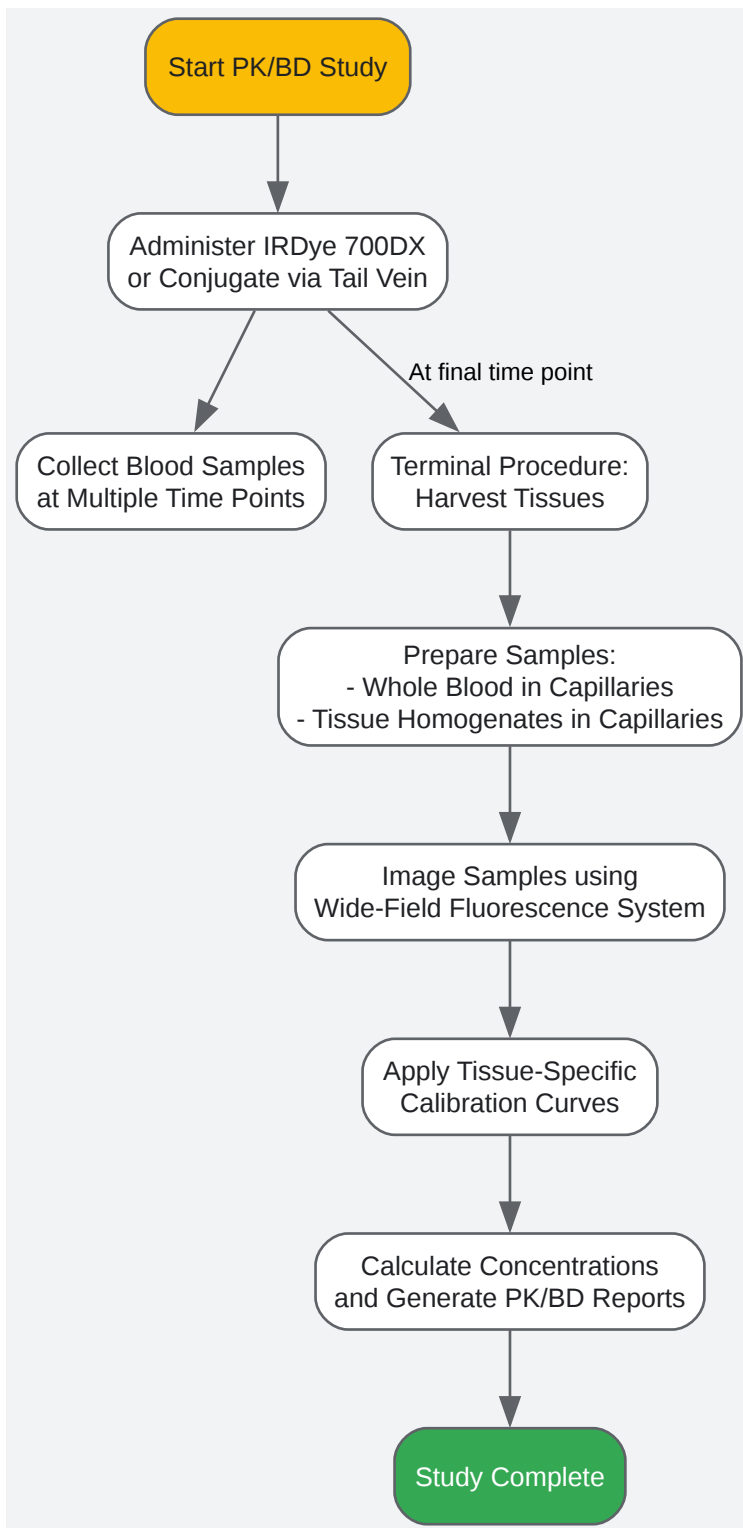
Experimental Workflow Diagrams

The following diagrams outline the key experimental processes for conjugation and biodistribution studies.



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Diagram 1: **IRDye 700DX**-Antibody Conjugation Workflow



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Diagram 2: Pharmacokinetic and Biodistribution Study Workflow

Critical Technical Considerations

- **Tissue-Specific Calibration:** Using a single calibration curve in buffer can lead to significant inaccuracies. Always generate calibration curves in naive whole blood and tissue homogenates to account for optical property differences [1].
- **Paired-Agent Imaging (PAI):** For quantifying receptor availability, co-administer **IRDye 700DX** conjugated to a targeted molecule (e.g., ABY-029) with a spectrally distinct, untargeted control agent (e.g., IRDye 680LT). This controls for nonspecific uptake and vascular effects [4] [1].
- **Dosage:** In mouse models, a dose of 2.5 nmol of **IRDye 700DX** (or an equivalent molar ratio when conjugated) has been used effectively in paired-agent imaging studies [4].
- **Animal Models:** Orthotopic tumor models may provide more clinically relevant pharmacokinetic and therapeutic data compared to subcutaneous models, as they better replicate the tumor microenvironment [3].

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